

Rofleponide 21-Palmitate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical properties of **Rofleponide 21-palmitate**, a synthetic glucocorticoid. The information is curated for researchers, scientists, and professionals involved in drug development. This document summarizes key chemical data, outlines experimental protocols based on analogous compounds, and visualizes the relevant biological pathway.

Core Chemical Properties

Rofleponide 21-palmitate is a lipophilic ester prodrug of Rofleponide, a potent synthetic corticosteroid. The addition of the palmitate ester at the 21-position enhances its lipophilicity, which can influence its absorption, distribution, metabolism, and excretion (ADME) properties.

Quantitative Chemical Data

The following tables summarize the key chemical and physical properties of **Rofleponide 21- palmitate** and its active moiety, Rofleponide. Due to the limited availability of experimental data for **Rofleponide 21-palmitate**, some properties are computed or inferred from its parent compound and similar corticosteroid esters.

Table 1: Chemical Properties of Rofleponide 21-Palmitate



Property	Value	Source
Molecular Formula	C41H64F2O7	PubChem[1]
Molecular Weight	706.9 g/mol	PubChem[1]
CAS Number	144653-57-6	MedKoo Biosciences[2]
IUPAC Name	[2- [(1S,2S,4R,6R,8S,9S,11S,12R,13S,19S)-12,19-difluoro-11- hydroxy-9,13-dimethyl-16-oxo- 6-propyl-5,7- dioxapentacyclo[10.8.0.0 ² ,9.0 ⁴ ,8.0 ¹³ ,18]icos-17-en-8-yl]-2- oxoethyl] hexadecanoate	PubChem[1]
Synonyms	Rofleponide 21-palmitate, 8KB3J5M6UG, SCHEMBL29714128, PD201595, HY-169801	PubChem[1]
Appearance	White to Pale Yellow Solid (based on Dexamethasone 21- Palmitate)	BOC Sciences[3]

Table 2: Physicochemical Properties of **Rofleponide 21-Palmitate** (Experimental and Estimated)

Property	Value	Source/Note
Melting Point	60-65°C (estimated)	Based on Dexamethasone 21- Palmitate[3]
Boiling Point	710.1±60.0°C (estimated)	Based on Dexamethasone 21- Palmitate[3]
Solubility	Soluble in DMSO.	MedKoo Biosciences[4]
XLogP3	11	PubChem (Computed)[1]



Table 3: Chemical Properties of Rofleponide (Active Moiety)

Property	Value	Source
Molecular Formula	C25H34F2O6	PubChem[5]
Molecular Weight	468.53 g/mol	TargetMol[6]
CAS Number	144459-70-1	MedchemExpress[7]
IUPAC Name	(1S,2S,4R,6R,8S,9S,11S,12R, 13S,19S)-12,19-difluoro-11- hydroxy-8-(2- hydroxyacetyl)-9,13-dimethyl- 6-propyl-5,7- dioxapentacyclo[10.8.0.0 ² ,9.0 ⁴ , 8.0 ¹³ ,1 ⁸]icos-17-en-16-one	PubChem[5]
Solubility	DMSO: 50 mg/mL (106.72 mM)	TargetMol[6]

Experimental Protocols

Detailed experimental protocols for **Rofleponide 21-palmitate** are not readily available in the public domain. Therefore, the following sections provide representative methodologies for the synthesis, purification, and analysis of corticosteroid esters, based on established procedures for structurally similar compounds like dexamethasone 21-palmitate and clobetasol propionate. These protocols are intended to serve as a foundational guide for researchers.

Synthesis of Corticosteroid 21-Palmitate (Representative Protocol)

This protocol describes a general method for the esterification of a corticosteroid at the 21-hydroxyl group with palmitoyl chloride, a common method for producing lipophilic prodrugs.[8]

Materials:

• Corticosteroid (e.g., Rofleponide)



- Palmitoyl chloride
- Pyridine (or another suitable base)
- · Dichloromethane (DCM) or other inert solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- Dissolve the corticosteroid in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0°C in an ice bath.
- Add pyridine to the solution, followed by the dropwise addition of palmitoyl chloride.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated sodium bicarbonate solution.
- Separate the organic layer, wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification of Corticosteroid 21-Palmitate (Representative Protocol)

Purification of the synthesized ester is crucial to remove unreacted starting materials and byproducts. Column chromatography is a standard method for this purpose.[9]



Procedure:

- Prepare a silica gel column packed with a slurry of silica in hexane.
- Dissolve the crude **Rofleponide 21-palmitate** in a minimal amount of dichloromethane.
- Load the concentrated crude product onto the pre-equilibrated silica gel column.
- Elute the column with a gradient of ethyl acetate in hexane, starting with a low polarity mixture and gradually increasing the concentration of ethyl acetate.
- Collect fractions and analyze them by TLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent under reduced pressure to yield the purified Rofleponide 21-palmitate.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).

Analytical Characterization by HPLC (Representative Protocol)

High-Performance Liquid Chromatography (HPLC) is a standard analytical technique for assessing the purity and quantifying corticosteroid esters.[10][11]

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μm particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and water. A typical starting point could be 85:15 (v/v) acetonitrile:water.[11]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 240 nm.[12]



• Injection Volume: 10-20 μL.

• Column Temperature: 25-30°C.

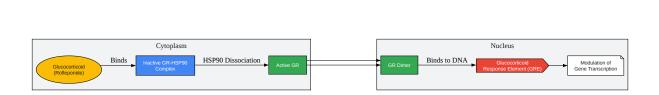
Procedure:

- Prepare a stock solution of the purified Rofleponide 21-palmitate in a suitable solvent (e.g., acetonitrile or methanol).
- Prepare a series of calibration standards by diluting the stock solution.
- Inject the standards and the sample solution into the HPLC system.
- Record the chromatograms and determine the retention time and peak area of the analyte.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of **Rofleponide 21-palmitate** in the sample by interpolating its peak area on the calibration curve.

Signaling Pathway and Mechanism of Action

Rofleponide, as a glucocorticoid, exerts its effects by modulating gene expression through the glucocorticoid receptor (GR). The following diagram illustrates the generalized signaling pathway for glucocorticoids.





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Caption: Generalized Glucocorticoid Receptor Signaling Pathway.

Upon entering the cell, a glucocorticoid like Rofleponide binds to the cytosolic glucocorticoid receptor (GR), which is part of an inactive complex with heat shock protein 90 (HSP90). This binding event causes the dissociation of HSP90, leading to the activation of the GR. The activated GR then translocates into the nucleus, where it dimerizes and binds to specific DNA sequences known as glucocorticoid response elements (GREs). This interaction modulates the transcription of target genes, leading to the anti-inflammatory and immunosuppressive effects characteristic of glucocorticoids.

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- To cite this document: BenchChem. [Rofleponide 21-Palmitate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612447#rofleponide-21-palmitate-chemicalproperties]

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